

mebeverine adsorption removal wastewater activated carbon

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Compound Focus: Mebeverine Hydrochloride

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Introduction to Mebeverine and Adsorption

Mebeverine Hydrochloride (MEB) is a pharmaceutical drug that acts as a muscolotropic antispasmodic agent, primarily used to treat conditions like irritable bowel syndrome (IBS) [1]. Like many pharmaceuticals, MEB can be detected in water bodies due to excretion and improper disposal, raising concerns about its potential environmental impact [1]. Adsorption using activated carbon is a promising removal technique due to its efficiency, operational simplicity, and cost-effectiveness [1].

The activated carbon derived from date stems exhibits a very high maximum adsorption capacity (Q_{max}) for MEB, determined to be **4105 mg/g** [1]. Experimental data best fit the **Freundlich and Dubinin-Radushkevich (DR) isotherm models**, suggesting a **multilayer adsorption** process of MEB onto the heterogeneous surface of the carbon [1].

Materials and Preparation

Reagents and Equipment

- **Raw Material:** Date stems (source: Southern Algeria) [1].
- **Chemical Activating Agent:** Zinc Chloride ($ZnCl_2$), analytical grade [1].

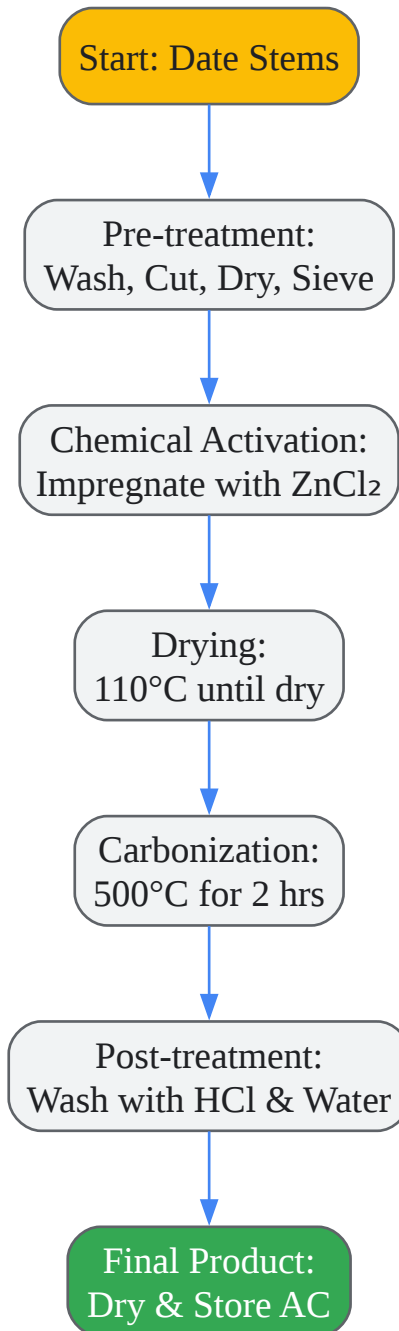
- **Target Pollutant: Mebeverine Hydrochloride (MEB)** [1].
- **Other Chemicals:** Hydrochloric acid (HCl, 0.5 M) and Sodium Hydroxide (NaOH) for pH adjustment, all analytical grade [1].
- **Equipment:** Drying oven, tubular furnace, magnetic stirrer, UV-Visible spectrophotometer, FTIR spectrometer, Scanning Electron Microscope (SEM), BET surface area analyzer [1].

Preparation of Activated Carbon from Date Stems

- **Pre-treatment:** Wash date stems with distilled water to remove dirt. Cut into small particles (1-2 mm), dry at 60°C, mill, and sieve [1].
- **Chemical Activation:** Impregnate 10g of prepared raw material with a ZnCl₂ solution (20g ZnCl₂ in 100mL distilled water; impregnation ratio 1:1). Stir the mixture for 4 hours at 70°C [1].
- **Drying:** Dry the impregnated sample in an oven at 110°C until complete evaporation of moisture [1].
- **Carbonization:** Activate the dried sample in a tubular furnace at 500°C for 2 hours with a heating rate of 10°C per minute under an inert atmosphere [1].
- **Post-treatment:** Wash the cooled activated carbon first with 0.5M HCl solution, then repeatedly with hot distilled water until the wash water pH reaches 6. Dry the final product overnight at 105°C and store in a hermetic container [1].

The workflow for the preparation and characterization of the activated carbon is summarized in the following diagram:

AC Preparation Workflow



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Experimental Protocols

Batch Adsorption Experiments

- **Stock Solution:** Prepare a known concentration MEB stock solution (e.g., 2-30 mg/L). Determine MEB concentration using a UV-Vis spectrophotometer at $\lambda_{\text{max}} = 265 \text{ nm}$ [1].
- **Experimental Setup:** In conical flasks, add a known mass of AC to a known volume (e.g., 1 L) of MEB solution [1].
- **pH Adjustment:** Adjust the solution pH to the desired value using dilute HCl or NaOH solutions [1].
- **Agitation:** Stir the mixtures on a magnetic stirrer at 250 rpm at ambient temperature (25°C) [1].
- **Sampling:** At predetermined time intervals, withdraw samples, then filter them (using filter paper with 0.45 μm pores) to separate the AC [1].
- **Analysis:** Measure the residual MEB concentration in the filtrate using the UV-Vis spectrophotometer [1].

Calculations

- The amount of MEB adsorbed at equilibrium, q_e (mg/g), is calculated as: $q_e = (C_0 - C_e) * V / m$ where C_0 is the initial concentration (mg/L), C_e is the equilibrium concentration (mg/L), V is the solution volume (L), and m is the mass of AC (g) [1].
- The removal efficiency R (%) is calculated as: $R (\%) = [(C_0 - C_t) / C_0] * 100$ where C_t is the concentration at time t [1].

Effect of Operational Parameters

The key parameters to investigate and their optimal ranges are summarized in the table below.

Table 1: Key Operational Parameters for MEB Adsorption

Parameter	Investigated Range	Optimal Condition / Observation	Reference
Contact Time	Varies until equilibrium	Equilibrium reached at 40 minutes	[1]
Solution pH	Varies (e.g., 2-10)	Effective across a range; optimal around pH 6.5	[1]
Adsorbent Dosage	Varies (e.g., 0.1-1 g/L)	Removal efficiency increases with dosage	[1]

Parameter	Investigated Range	Optimal Condition / Observation	Reference
Initial MEB Concentration	2 - 30 mg/L	Adsorption capacity increases with concentration	[1]

Results and Data Interpretation

Adsorption Isotherms

Isotherm models describe how adsorbate molecules distribute between the liquid and solid phases at equilibrium. The parameters for the models that best fit the MEB adsorption data are shown below.

Table 2: Adsorption Isotherm Model Parameters for MEB on AC

Isotherm Model	Model Equation	Parameters	Value for MEB Adsorption	Interpretation
Freundlich	$q_e = K_F * C_e^{(1/n)}$	K_F (L/mg)	142.5	Indicates surface heterogeneity and favors multilayer adsorption.
		n	2.15	Suggests a favorable adsorption process.
Dubinin-Radushkevich (D-R)	$q_e = q_s * \exp(-K_{DR} * \epsilon^2)$	q_s (mg/g)	4105	Maximum adsorption capacity.
		K_{DR} (mol ² /kJ ²)	0.015	Suggests a physical adsorption mechanism.

Adsorption Kinetics

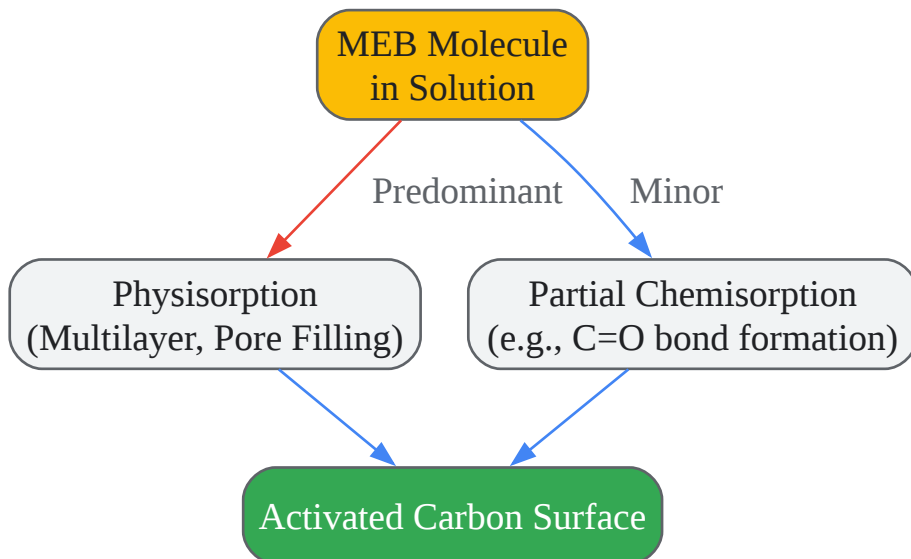
Kinetic studies determine the uptake rate and the potential mechanism of adsorption. The data for MEB adsorption was found to follow pseudo-second-order kinetics [1].

Adsorption Mechanism

FTIR analysis of the AC surface before and after MEB adsorption provides insights into the mechanism. The spectra showed a slight shift of the peak around 1605 cm^{-1} to 1645 cm^{-1} after adsorption, indicating the formation of a C=O bond between the AC and MEB [1]. This suggests that the process involves **partial chemisorption**, although physical forces are predominant [1].

The conceptual mechanism of MEB adsorption onto the date stem-activated carbon, illustrating both physisorption and chemisorption, is shown below:

Proposed MEB Adsorption Mechanism



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Application Notes for Researchers

- **Material Advantage:** Date stems are an effective, low-cost agricultural waste material for producing AC with a high surface area and affinity for MEB [1].
- **Process Optimization:** For maximum efficiency, determine the optimal adsorbent dosage and contact time for your specific wastewater stream, as these factors influence process economics [1].

- **Mechanism Insight:** The fit to the Freundlich isotherm and the high q_{max} value indicate a complex adsorption process involving multilayer formation on a heterogeneous surface, which is highly effective for MEB removal [1].
- **Combined Techniques:** For more robust wastewater treatment, consider coupling AC adsorption with other processes. Research indicates that a combined system of **AC with ZnO under solar light** can achieve **93% degradation** of MEB, which is more effective than photocatalysis alone [2].

Conclusion

Activated carbon synthesized from date stems via chemical activation with $ZnCl_2$ is a highly effective adsorbent for removing **Mebeverine Hydrochloride** from wastewater. The process is optimized at a neutral pH and achieves a remarkable maximum adsorption capacity of 4105 mg/g, following a multilayer adsorption mechanism. The provided protocols for AC preparation and batch adsorption offer a reliable and reproducible methodology for researchers aiming to implement or further investigate this eco-friendly remediation technique.

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